

Essential Safety and Logistical Information for Handling Diflufenican

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Compound of Interest

Compound Name: *Diflufenican*

Cat. No.: *B1670562*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Diflufenican**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Summary

Diflufenican is a selective herbicide that requires careful handling due to its potential health and environmental effects. It can be harmful if it comes into contact with skin or is swallowed, and it may cause irritation to the skin, eyes, and respiratory system. Furthermore, **Diflufenican** is very toxic to aquatic life, with long-lasting effects.^[1] Certain formulations may be combustible and carry reproductive health warnings.^{[2][3]}

Quantitative Toxicity Data

For easy reference, the table below summarizes key quantitative toxicity data for **Diflufenican**.

| Metric | Value | Species | Reference |
|--|---------------|---------|----------------|
| Oral LD50 | >2,000 mg/kg | Rat | |
| Dermal LD50 | >2,000 mg/kg | Rat | ^[4] |
| Australian Acceptable Daily Intake (ADI) | 0.2 mg/kg/day | Human | |

Operational Plan: Step-by-Step Guidance for Handling Diflufenican

Follow these procedural steps to ensure the safe handling of **Diflufenican** from preparation to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle **Diflufenican** in a well-ventilated area.[2][5] Use of a chemical fume hood is recommended, especially when working with powders or creating aerosols.
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1]
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the product-specific SDS.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Diflufenican**. Always inspect PPE for integrity before use.[6]

- Hand Protection: Wear chemical-resistant gloves, such as nitrile or PVC elbow-length gloves.[3][7] Avoid using leather or cloth gloves as they can absorb the chemical.[8]
- Body Protection: Wear a lab coat or chemical-resistant suit (e.g., Tyvek) to cover all skin.[9] When preparing sprays or with a risk of splashing, cotton overalls buttoned to the neck and wrist are recommended.[3]
- Eye and Face Protection: Use chemical safety goggles.[7] When there is a risk of splashing, a face shield should be worn in addition to goggles.[3]
- Respiratory Protection: In areas with inadequate ventilation or when dust or aerosols may be generated, a respirator is recommended.[2][5][9]

Handling and Experimental Procedures

- Avoid Contamination: Do not eat, drink, or smoke in areas where **Diflufenican** is handled or stored.[\[2\]](#)[\[10\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using the restroom.[\[2\]](#)[\[11\]](#)
- Spill Management: In case of a spill, contain the material using an absorbent medium like sand or vermiculite.[\[1\]](#) Collect the spilled material into a suitable, labeled container for disposal.[\[1\]](#) Evacuate non-essential personnel from the area and ensure adequate ventilation.[\[1\]](#)

First Aid Measures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[\[1\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[12\]](#) Seek medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting.[\[1\]](#) Rinse mouth with water.[\[4\]](#) If the person is conscious, give a small amount of water to drink. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[2\]](#)

Disposal Plan

Proper disposal of **Diflufenican** and its containers is critical to prevent environmental contamination.

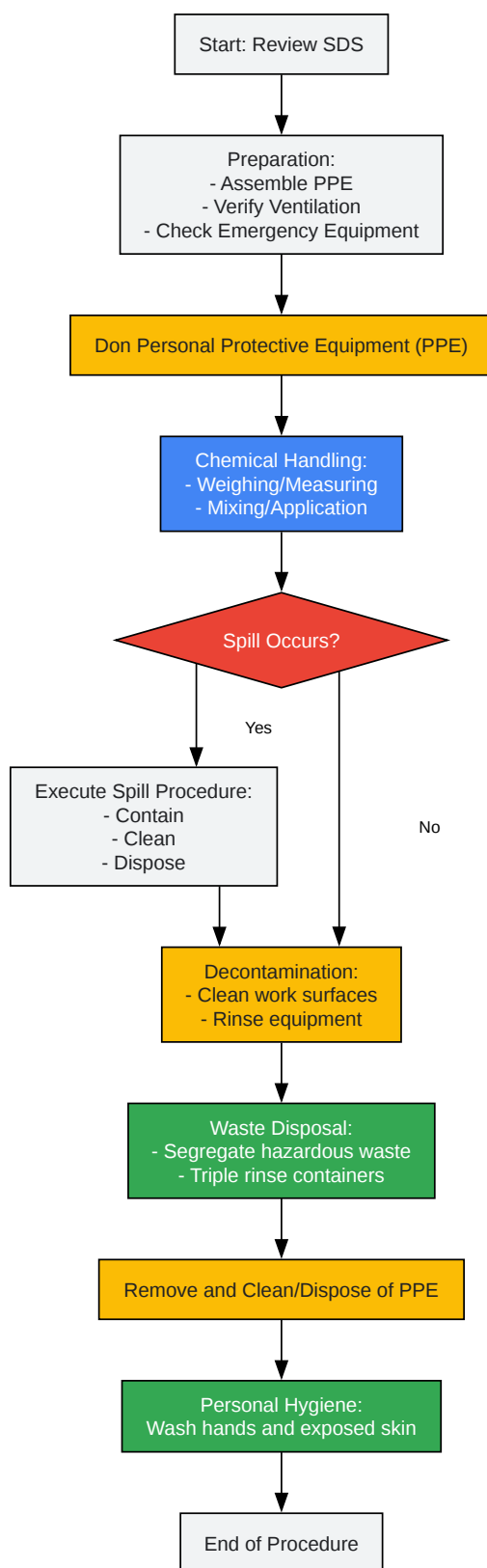
- Waste Characterization: All **Diflufenican** waste should be treated as hazardous waste.
- Container Management: Never reuse empty containers.[\[13\]](#) Triple rinse empty containers with a suitable solvent, adding the rinsate to the experimental mixture or waste container.[\[10\]](#)
- Disposal Route: Dispose of waste **Diflufenican** and contaminated materials in accordance with local, regional, and national environmental regulations.[\[1\]](#) Contact your institution's environmental health and safety department for specific guidance on hazardous waste

disposal procedures. Do not pour waste down the drain or dispose of it in the regular trash.

[\[13\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Diflufenican** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Diflufenican**.

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References

- 1. genfarm.com.au [genfarm.com.au]
- 2. 4farmers.com.au [4farmers.com.au]
- 3. apparentag.com.au [apparentag.com.au]
- 4. fr.cpachem.com [fr.cpachem.com]
- 5. agilent.com [agilent.com]
- 6. epa.gov [epa.gov]
- 7. Pesticide Protective Equipment | Ohioline [ohioline.osu.edu]
- 8. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 9. solutionsstores.com [solutionsstores.com]
- 10. harvestchemicals.co.za [harvestchemicals.co.za]
- 11. data.fmc-agro.co.uk [data.fmc-agro.co.uk]
- 12. docs.publicnow.com [docs.publicnow.com]
- 13. epa.gov [epa.gov]
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